

Introduction: The Critical Role of a Niche Building Block in Modern Chemistry

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Compound of Interest

Compound Name: 2-Iodo-5-(trifluoromethoxy)aniline

CAS No.: 940908-06-5

Cat. No.: B3170158

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2-Iodo-5-(trifluoromethoxy)aniline is a substituted aromatic amine that has garnered significant interest as a versatile intermediate in the synthesis of complex organic molecules. Its unique trifluoromethoxy group and iodine substitution make it a valuable precursor in the development of novel pharmaceuticals, agrochemicals, and advanced materials. The trifluoromethoxy moiety can enhance metabolic stability, lipophilicity, and binding affinity of target molecules, while the iodo group provides a reactive handle for a wide array of cross-coupling reactions, enabling the efficient construction of intricate molecular architectures.

Given its role as a foundational building block, the purity and stability of **2-Iodo-5-(trifluoromethoxy)aniline** are not merely figures of merit but are paramount to the success, reproducibility, and safety of subsequent synthetic transformations and biological assays. This guide offers a comprehensive technical overview of the key physicochemical properties, analytical methodologies for purity assessment, and best practices for maintaining the stability of this important chemical entity.

Core Physicochemical Properties

A thorough understanding of the fundamental properties of **2-Iodo-5-(trifluoromethoxy)aniline** is the first step in its effective utilization. These properties dictate its handling, reaction conditions, and purification strategies.

Property	Value	Source(s)
CAS Number	940908-06-5	
Molecular Formula	C ₇ H ₅ F ₃ INO	[1]
Molecular Weight	303.02 g/mol	[1]
Appearance	Yellow to Brown Liquid or Solid	
Purity (Typical)	≥95%	
Storage Temperature	2-8 °C	

Purity Assessment: A Multi-Technique Approach

Commercial grades of **2-Iodo-5-(trifluoromethoxy)aniline** are typically available at purities of 95% or higher. However, for sensitive applications, particularly in drug development, independent verification of purity and identification of impurities are crucial. A combination of chromatographic and spectroscopic methods provides a comprehensive purity profile.

Common Analytical Techniques

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful methods for quantifying purity and identifying impurities.[2] [3] Nuclear Magnetic Resonance (NMR) spectroscopy serves as an indispensable tool for structural confirmation and can be adapted for quantitative analysis.[4][5]

Analytical Method	Principle	Information Provided	Advantages	Limitations
HPLC	Differential partitioning between a stationary and mobile phase.[5]	Purity (% area), presence of non-volatile impurities.[6]	High resolution, robust, widely available for aniline derivatives.[7][8]	Requires a reference standard for absolute quantification.
GC-MS	Separation based on volatility and mass-to-charge ratio.[3]	Purity, identification of volatile impurities and by-products.	High sensitivity and selectivity for thermally stable compounds.[9]	Not suitable for non-volatile or thermally labile impurities.
NMR (¹ H, ¹³ C, ¹⁹ F)	Nuclear spin transitions in a magnetic field.	Structural confirmation, absolute purity (qNMR), and impurity structure.[5]	Non-destructive, provides detailed structural information. ¹⁹ F NMR is highly specific for fluorinated compounds.[5][10]	Lower sensitivity than chromatographic methods, higher instrument cost.

Potential Impurities

Impurities in **2-Iodo-5-(trifluoromethoxy)aniline** can originate from its synthesis or degradation. Synthesis-related impurities may include:

- Starting materials: Unreacted precursors from the synthetic route.
- Positional isomers: Isomers formed during nitration or other substitution reactions.[3][11]
- Related substances: By-products from side reactions.

Degradation-related impurities typically arise from oxidation, a common issue with aniline compounds, leading to discoloration and the formation of polymeric materials.[12][13]

Experimental Protocols for Purity and Structural Analysis

High-Performance Liquid Chromatography (HPLC) Protocol

This protocol is a general method for aniline derivatives and should be optimized for **2-Iodo-5-(trifluoromethoxy)aniline**.

- Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile
- Gradient: A linear gradient from 10% B to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve the sample in acetonitrile to a concentration of approximately 1 mg/mL.
- Analysis: The purity is calculated as the percentage of the main peak area relative to the total peak area of all components.[5]

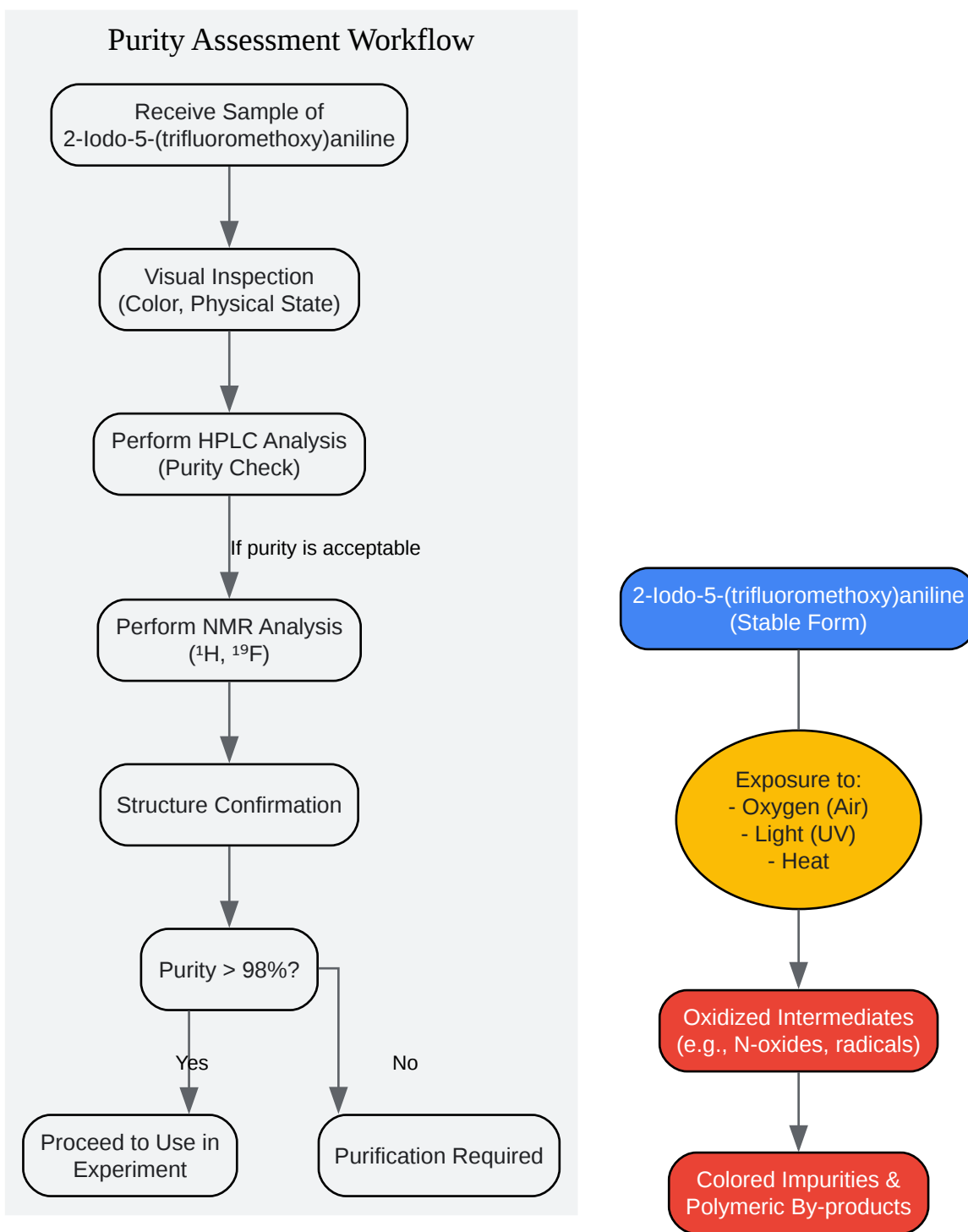
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is crucial for confirming the identity of the compound.

- ^1H NMR: Provides information on the protons in the molecule. For a related compound, 2-Iodo-5-(trifluoromethyl)aniline, characteristic peaks are observed in the aromatic region.[4]
- ^{13}C NMR: Shows the carbon skeleton of the molecule.

- ^{19}F NMR: This is particularly useful for fluorinated compounds. A singlet is expected for the $-\text{OCF}_3$ group. The chemical shift can be referenced against an internal or external standard like hexafluorobenzene.[\[10\]](#)

The following workflow illustrates the process of assessing the purity of a newly acquired batch of the compound.



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Caption: Conceptual diagram of the oxidative degradation pathway for **2-Iodo-5-(trifluoromethoxy)aniline**.

Safe Handling Procedures

2-Iodo-5-(trifluoromethoxy)aniline is associated with several health hazards. Adherence to safety protocols is essential.

- Hazard Statements: The compound is harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation. * Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses with side shields, and a lab coat. [14]* Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors. [15][14]Avoid contact with skin and eyes. [14]Wash hands thoroughly after handling. [14]

Conclusion

The chemical integrity of **2-Iodo-5-(trifluoromethoxy)aniline** is a prerequisite for its successful application in research and development. A diligent approach to purity verification, utilizing a combination of chromatographic and spectroscopic techniques, is essential. Furthermore, strict adherence to recommended storage and handling protocols—specifically, refrigeration under an inert atmosphere and protection from light—will mitigate degradation and ensure the compound's stability over time. By understanding and implementing these principles, researchers can confidently employ this valuable building block to advance their scientific objectives.

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